Application Notes & Protocols: A Proposed Total Synthesis Methodology for Suspensolide

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Compound of Interest	
Compound Name:	*Suspensolide*
CAS No.:	*111351-08-7*
Cat. No.:	*B106706*

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Abstract

Suspensolide, a structurally intriguing 12-membered macrolide with the chemical name (4Z, 9Z)-5,9-dimethyl-1-oxacycloundeca-4,9-dien-2-one, presents a compelling target for total synthesis. To date, a published total synthesis of **Suspensolide** has not been reported in the scientific literature. This document, therefore, serves as a forward-looking guide, proposing a detailed and logical synthetic strategy. By leveraging established and robust synthetic methodologies, this application note provides a comprehensive blueprint for researchers aiming to achieve the first total synthesis of this natural product. The proposed route is designed for efficiency, stereocontrol, and adaptability, offering valuable insights for the synthesis of **Suspensolide** and its analogues for further biological evaluation.

Introduction to **Suspensolide**

Suspensolide is a natural product characterized by a 12-membered macrolactone core containing two Z-configured trisubstituted double bonds. The precise biological activity of **Suspensolide** is not extensively documented, a common consequence for natural products

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that have not yet been synthetically accessed in quantities sufficient for thorough screening. However, the macrolide class of compounds is renowned for a wide range of biological activities, including antibiotic, antifungal, and anticancer properties[1][2]. The synthesis of **Suspensolide** would not only confirm its structure but also provide the necessary material to investigate its therapeutic potential.

The primary synthetic challenges in the total synthesis of **Suspensolide** are:

- Construction of the 12-membered macrolide ring: The formation of medium-sized rings is often entropically disfavored[3][4].
- Stereoselective synthesis of two (Z)-trisubstituted double bonds: Achieving high Z-selectivity in trisubstituted alkenes can be challenging[5][6].
- A convergent and efficient overall strategy: To enable the synthesis of analogues for structure-activity relationship (SAR) studies, the synthetic route should be flexible and high-yielding.

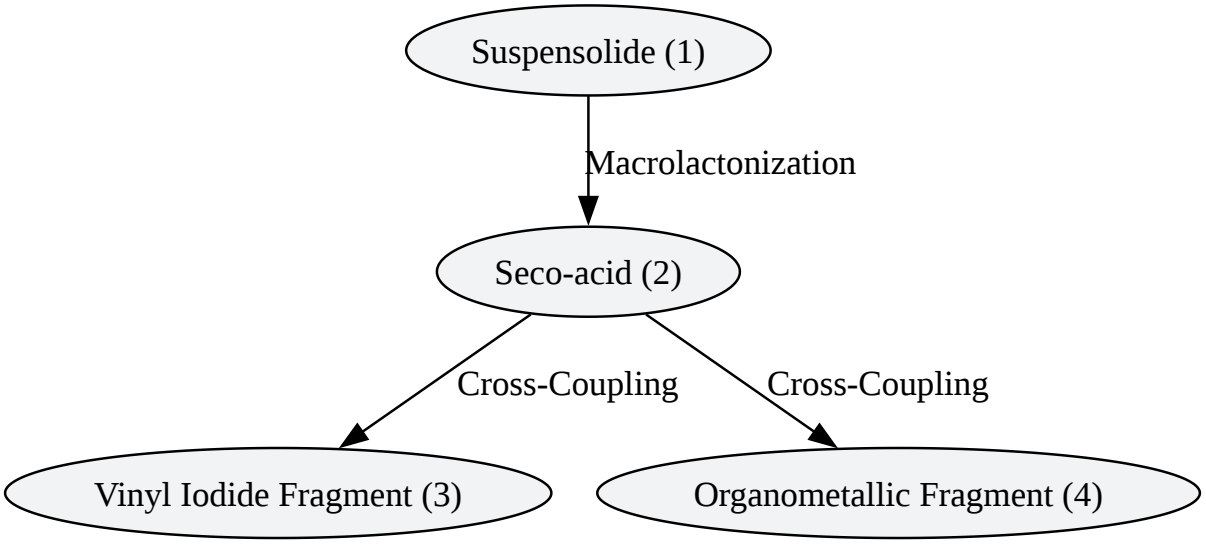
This document outlines a proposed retrosynthetic analysis and detailed protocols for a convergent synthesis of **Suspensolide**, addressing these key challenges.

Proposed Retrosynthetic Analysis

A convergent retrosynthetic strategy is proposed to maximize efficiency and allow for late-stage diversification. The key disconnections are outlined below.

The primary retrosynthetic disconnection is the ester bond of the macrolactone, revealing the seco-acid 2. This disconnection is a common and effective strategy in macrolide synthesis, with numerous macrolactonization methods available[7][8][9]. The subsequent disconnection of the C6-C7 single bond in seco-acid 2 leads to two key fragments: the C1-C6 vinyl iodide fragment 3 and the C7-C11 organometallic fragment 4. This disconnection allows for a convergent assembly of the carbon skeleton.

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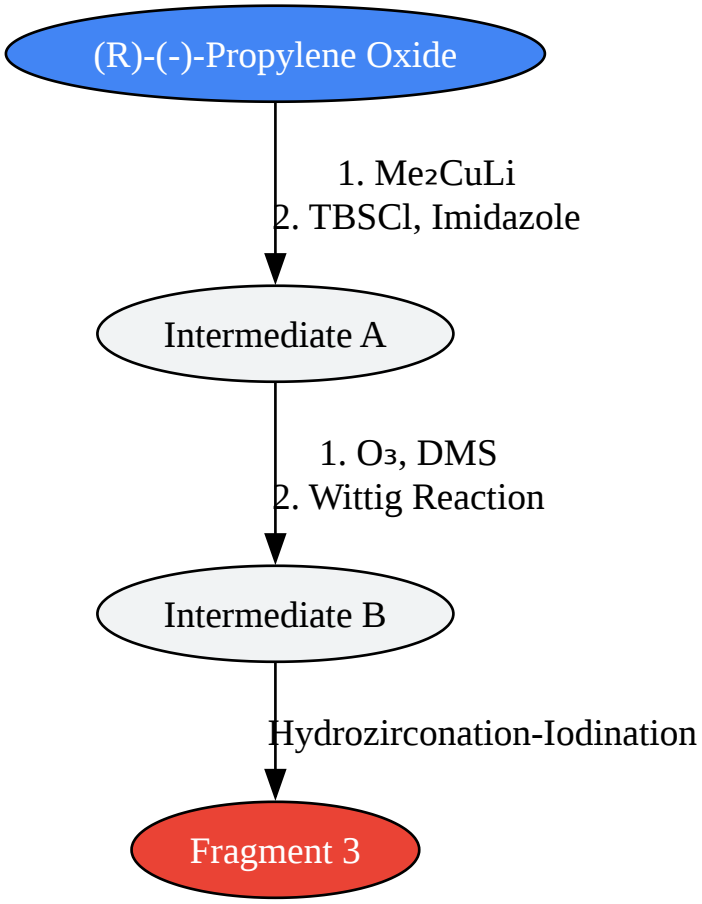
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Synthesis of Key Fragments

Synthesis of Vinyl Iodide Fragment (3)

The synthesis of the C1-C6 vinyl iodide fragment 3 would begin from commercially available (R)-(-)-propylene oxide.

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Protocol 1: Synthesis of Vinyl Iodide Fragment (3)

- Step 1: Epoxide Opening and Protection. To a solution of lithium dimethylcuprate (Me_2CuLi) in THF at -78 °C, add (R)-(-)-propylene oxide. After completion, the resulting alcohol is protected as a tert-butyldimethylsilyl (TBS) ether using TBSCl and imidazole in DMF to yield Intermediate A.

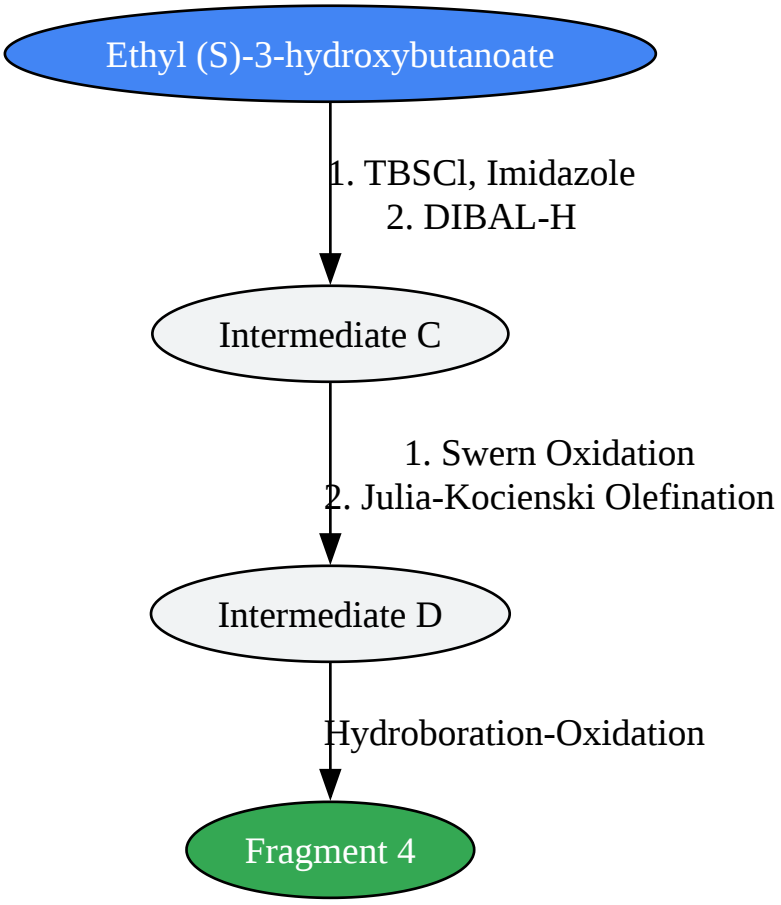
- Step 2: Ozonolysis and Wittig Reaction. Intermediate A is subjected to ozonolysis (O_3) followed by a reductive workup with dimethyl sulfide (DMS) to afford the corresponding aldehyde. A subsequent Wittig reaction with a stabilized ylide (e.g., $Ph_3P=CHCO_2Et$) would stereoselectively form the (E)-α,β-unsaturated ester, Intermediate B.

- Step 3: Hydrozirconation and Iodination. The alkyne in Intermediate B is subjected to hydrozirconation using Schwartz's reagent (Cp_2ZrHCl), followed by quenching with iodine (I_2) to stereoselectively install the vinyl iodide, yielding Fragment 3.

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Synthesis of Organometallic Fragment (4)

The C7-C11 organometallic fragment 4 could be prepared from commercially available ethyl (S)-3-hydroxybutanoate.



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Protocol 2: Synthesis of Organometallic Fragment (4)

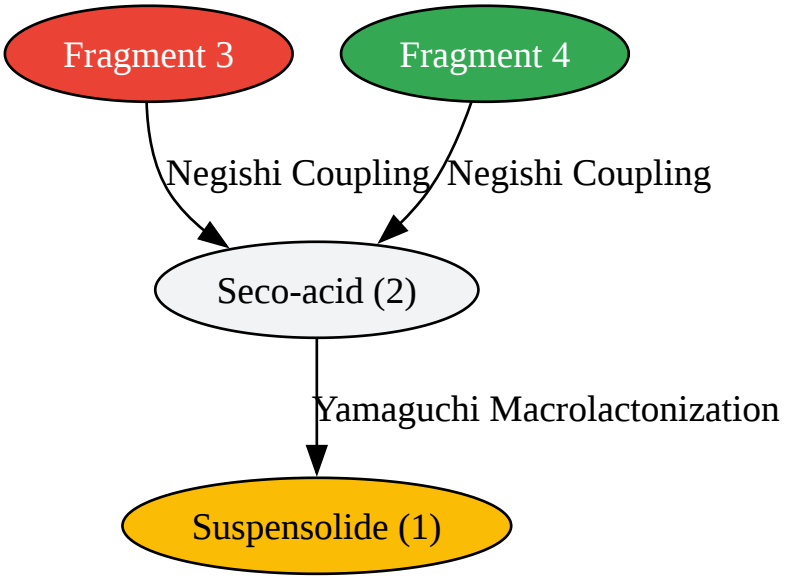
- Step 1: Protection and Reduction. The secondary alcohol of ethyl (S)-3-hydroxybutanoate is protected as a TBS ether. The ester is then reduced to the corresponding aldehyde using diisobutylaluminium hydride (DIBAL-H) at low temperature to give Intermediate C.
- Step 2: Julia-Kocienski Olefination. A Julia-Kocienski olefination of Intermediate C with a suitable sulfone (e.g., 1-phenyl-1H-tetrazol-5-yl methyl sulfone) would provide the (Z)-alkene, Intermediate D, with high stereoselectivity[6].

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- Step 3: Hydroboration. A hydroboration-oxidation sequence on the terminal alkene of Intermediate D would yield the primary alcohol, which can then be converted to the corresponding organometallic species (e.g., an organozinc reagent via the iodide) to give Fragment 4.

Fragment Coupling and Macrolactonization

The convergence of the two fragments sets the stage for the crucial macrolactonization step.



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Protocol 3: Fragment Coupling and Macrolactonization

- Step 1: Negishi Coupling. A palladium-catalyzed Negishi cross-coupling reaction between vinyl iodide 3 and organozinc reagent 4 is proposed. This reaction is known for its high functional group tolerance and reliability in complex molecule synthesis. This would be followed by deprotection of the silyl ethers and selective oxidation of the primary alcohol to the carboxylic acid to afford the seco-acid 2.

- Step 2: Macrolactonization. The final ring-closing step to form **Suspensolide** 1 from seco-acid 2 is a critical transformation. The Yamaguchi macrolactonization is a powerful and widely used method for the synthesis of medium to large-sized lactones and is proposed here[8]. This involves the treatment of the seco-acid with 2,4,6-trichlorobenzoyl chloride, followed by the addition of DMAP at high dilution.

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Quantitative Data Summary (Hypothetical)

The following table presents hypothetical yields for the proposed synthetic sequence. These are estimated based on literature precedents for similar transformations and serve as a benchmark for the execution of this synthesis.

Step	Transformation	Starting Material	Product	Hypothetical Yield (%)
1	Epoxide Opening & Protection	(R)-(-)-Propylene Oxide	Intermediate A	90
2	Ozonolysis & Wittig	Intermediate A	Intermediate B	85
3	Hydrozirconation-Iodination	Intermediate B	Fragment 3	80
4	Protection & Reduction	Ethyl (S)-3-hydroxybutanoate	Intermediate C	88
5	Julia-Kocienski Olefination	Intermediate C	Intermediate D	82
6	Hydroboration-Oxidation	Intermediate D	Fragment 4 precursor	95
7	Negishi Coupling & Deprotection	Fragment 3 & 4	Seco-acid 2	75
8	Yamaguchi Macrolactonization	Seco-acid 2	Suspensolide (1)	65
Overall	Total Synthesis	-	-	~15

Conclusion and Future Perspectives

This document has detailed a comprehensive and plausible synthetic strategy for the first total synthesis of **Suspensolide**. The proposed route is convergent, stereocontrolled, and relies on

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well-established chemical transformations. The successful execution of this synthesis would provide access to a novel macrolide, enabling a thorough investigation of its biological properties. Furthermore, the modularity of this approach would allow for the synthesis of a variety of analogues, facilitating SAR studies and the potential development of new therapeutic agents. This proposed methodology provides a solid foundation for any research group venturing to conquer the synthesis of this intriguing natural product.

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